

Personal protective equipment for handling 5-Formyl-2-methoxybenzenesulfonamide

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Compound of Interest

Compound Name: 5-Formyl-2-methoxybenzenesulfonamide

Cat. No.: B583330

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Essential Safety and Handling Guide for 5-Formyl-2-methoxybenzenesulfonamide

This guide provides crucial safety and logistical information for the handling and disposal of **5-Formyl-2-methoxybenzenesulfonamide** (CAS Number: 105764-07-6).^{[1][2][3]} The following procedures are based on general best practices for handling solid, powdered chemicals and sulfonamide compounds, as a specific Safety Data Sheet (SDS) with detailed handling instructions was not available in the initial search. Researchers should always consult their institution's specific safety protocols and, if possible, obtain a compound-specific SDS from their supplier.

Chemical and Physical Properties

A summary of the key quantitative data for **5-Formyl-2-methoxybenzenesulfonamide** is provided in the table below.

Property	Value
CAS Number	105764-07-6
Molecular Formula	C ₈ H ₉ NO ₄ S
Molecular Weight	215.23 g/mol [1]
Melting Point	>155°C (decomposes)[2]
Storage Temperature	-20°C[1]

Operational Plan: Handling Procedures

Adherence to the following step-by-step operational plan is critical to ensure the safe handling of **5-Formyl-2-methoxybenzenesulfonamide**.

Engineering Controls and Work Area Preparation

- **Ventilation:** All handling of **5-Formyl-2-methoxybenzenesulfonamide** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Work Surface:** The work area should be clean, uncluttered, and covered with absorbent, disposable bench paper.
- **Safety Equipment:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested. Have appropriate spill cleanup materials available.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against exposure.[4] The following PPE is mandatory when handling this compound:

- **Eye and Face Protection:** Wear chemical safety goggles with side shields. A face shield may be necessary for operations with a higher risk of splashing or dust generation.[5][6]
- **Hand Protection:** Chemical-resistant gloves are required. Given the powdered nature of the compound, powder-free nitrile gloves are recommended to prevent contamination.[4][7] It is advisable to double-glove, especially when handling larger quantities.[4] Gloves should be

changed regularly (e.g., every 30-60 minutes) or immediately upon known or suspected contact with the chemical.[4]

- **Body Protection:** A lab coat is essential. For procedures with a significant risk of contamination, a disposable gown or coveralls should be worn over regular clothing.[6][8]
- **Respiratory Protection:** For handling small quantities in a properly functioning fume hood, respiratory protection may not be required. However, if there is a risk of inhaling dust, an N95 or higher-rated respirator should be used.[4] All respirator use must comply with your institution's respiratory protection program, including fit-testing.[4]

Weighing and Aliquoting

- **Preparation:** Don all required PPE before entering the designated handling area.
- **Container Handling:** Allow the container of **5-Formyl-2-methoxybenzenesulfonamide** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of the compound on a tared weigh boat or paper inside the chemical fume hood. Avoid creating dust clouds.
- **Transfer:** Use a spatula to transfer the powder to the receiving vessel.
- **Cleaning:** After weighing, carefully clean the spatula and any contaminated surfaces within the fume hood.

Spill and Emergency Procedures

- **Minor Spills:** For small spills of the powder, carefully sweep or vacuum the material using a HEPA-filtered vacuum. Avoid dry sweeping, which can generate dust. Place the collected material and any contaminated cleaning materials into a sealed, labeled hazardous waste container.
- **Major Spills:** In the event of a large spill, evacuate the area and follow your institution's emergency procedures.
- **Exposure:**

- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, seek immediate medical attention.

Disposal Plan

The disposal of **5-Formyl-2-methoxybenzenesulfonamide** and any contaminated materials must be handled as hazardous waste.

Waste Segregation and Collection

- Solid Waste: All solid waste, including unused compound, contaminated gloves, weigh papers, pipette tips, and disposable lab coats, must be collected in a designated, sealed, and clearly labeled hazardous waste container.[\[9\]](#)[\[10\]](#)
- Liquid Waste: If the compound is dissolved in a solvent, the resulting solution should be collected in a separate, compatible, and clearly labeled hazardous liquid waste container.[\[9\]](#)
[\[10\]](#) Do not mix with incompatible waste streams.[\[10\]](#)

Labeling

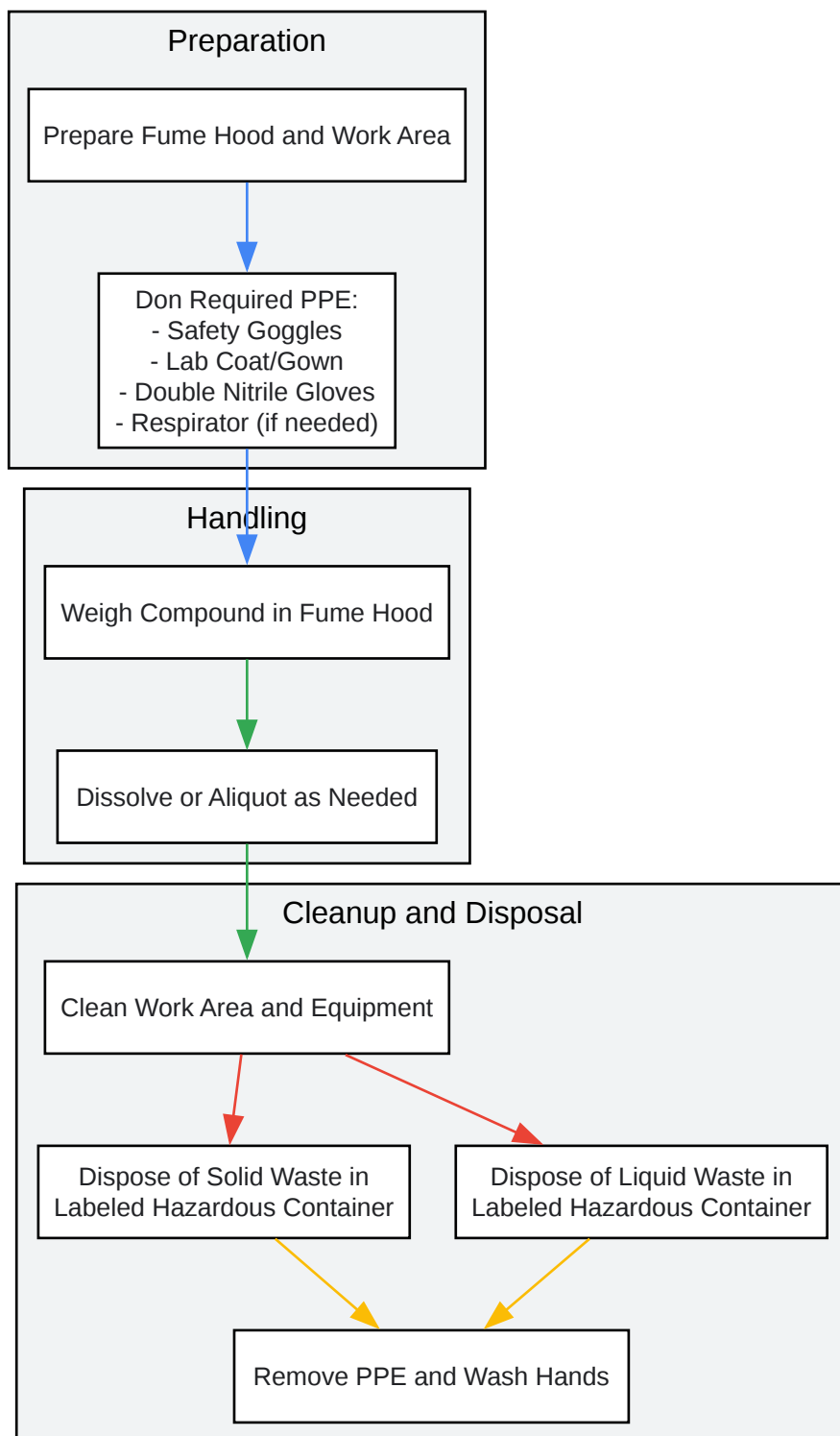
All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**5-Formyl-2-methoxybenzenesulfonamide**". Include any solvent carriers and appropriate hazard warnings (e.g., "Toxic").[\[9\]](#)

Final Disposal

Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[9\]](#) The recommended method for the disposal of many pharmaceutical compounds, including sulfonamides, is high-temperature incineration.[\[9\]](#)

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **5-Formyl-2-methoxybenzenesulfonamide**.



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Caption: Workflow for handling **5-Formyl-2-methoxybenzenesulfonamide**.

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